

4-Bromo-5-chloro-2-fluoroaniline chemical structure and SMILES notation

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Compound of Interest

Compound Name: *4-Bromo-5-chloro-2-fluoroaniline*

Cat. No.: *B180509*

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An In-depth Technical Guide to 4-Bromo-5-chloro-2-fluoroaniline

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential synthetic pathways for **4-Bromo-5-chloro-2-fluoroaniline**, a halogenated aniline derivative of interest to researchers and professionals in drug development and chemical synthesis. Due to the limited availability of experimental data for this specific isomer, this guide also includes information on closely related compounds to provide a comparative context.

Chemical Structure and Identification

4-Bromo-5-chloro-2-fluoroaniline is an aromatic amine with bromine, chlorine, and fluorine substituents on the benzene ring. Its systematic IUPAC name is **4-bromo-5-chloro-2-fluoroaniline**.^[1]

SMILES Notation: The Simplified Molecular Input Line Entry System (SMILES) notation for this compound is C1=C(C(=CC(=C1Cl)Br)F)N.^[1]

Physicochemical Properties

Experimental data on the physical properties of **4-Bromo-5-chloro-2-fluoroaniline** are not readily available in the published literature. The following table summarizes the computed properties for **4-Bromo-5-chloro-2-fluoroaniline** and provides experimental data for related isomers for comparative purposes.

Property	4-Bromo-5-chloro-2-fluoroaniline	4-Bromo-2-fluoroaniline	4-Bromo-2-chloroaniline
Molecular Formula	C ₆ H ₄ BrClFN	C ₆ H ₅ BrFN	C ₆ H ₅ BrCIN
Molecular Weight	224.46 g/mol (Computed) [1]	190.01 g/mol	206.47 g/mol
Monoisotopic Mass	222.91997 Da (Computed) [1]	204.92939 Da	
Melting Point	Data not available	40-42 °C	Data not available
Boiling Point	Data not available	Data not available	Data not available
Solubility	Data not available	Data not available	Data not available
XLogP3	2.7 (Computed) [1]		

Visualization of Chemical Structure

The chemical structure of **4-Bromo-5-chloro-2-fluoroaniline** is depicted in the following diagram generated using the DOT language.

Chemical structure of **4-Bromo-5-chloro-2-fluoroaniline**.

Potential Synthetic Pathways

While a specific, validated experimental protocol for the synthesis of **4-Bromo-5-chloro-2-fluoroaniline** is not readily available, established methods for the synthesis of structurally similar compounds can provide valuable insights into potential synthetic strategies. The following protocols for related haloanilines are presented as a reference for the development of a synthetic route.

Synthesis of 4-Bromo-2-fluoroaniline

A common method for the synthesis of 4-bromo-2-fluoroaniline involves the bromination of 2-fluoroaniline.

Experimental Protocol:

- Dissolve 100 parts of 2-fluoroaniline in 400 parts of methylene chloride.
- Cool the solution to 0°C.
- Add 160 parts of solid N-bromosuccinimide (NBS) in portions over a 2-hour period while maintaining the temperature at 0°C.
- Stir the resulting dark red mixture for an additional 20 minutes.
- Wash the reaction mixture four times with 200 parts of cold water for each wash.
- Separate the organic phase and dry it over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure (300 mm Hg) to yield the crude product.^[2]

Synthesis of 4-Bromo-2-chloroaniline

The synthesis of 4-bromo-2-chloroaniline can be achieved through the bromination of 2-chloroaniline.

Experimental Workflow:



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General workflow for the synthesis of 4-bromo-2-chloroaniline.

Spectroscopic Data

No specific experimental spectroscopic data (such as ^1H NMR, ^{13}C NMR, or IR) for **4-Bromo-5-chloro-2-fluoroaniline** has been found in the reviewed literature. Researchers seeking to characterize this compound would need to perform these analyses.

Safety and Handling

Based on GHS classifications for **4-Bromo-5-chloro-2-fluoroaniline**, the compound is considered harmful if swallowed, causes skin irritation, causes serious eye irritation, and may

cause respiratory irritation.^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

Disclaimer: This document is intended for informational purposes for a technical audience. The information on synthetic protocols is based on related compounds and should be adapted and validated by qualified chemists. All chemical handling should be performed with appropriate safety precautions.

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References

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